

Essential Safety and Operational Guide for Handling Nibroxane

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Compound of Interest

Compound Name: Nibroxane

Cat. No.: B1678675

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This guide provides critical safety and logistical information for the handling and disposal of **Nibroxane**, a product containing a significant concentration of 1,4-Dioxane. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel.

Understanding the Hazards

Nibroxane's primary component, 1,4-Dioxane, is a flammable liquid and vapor that may form explosive peroxides, especially when containers have been opened and stored.^{[1][2]} It is crucial to date containers upon opening and periodically test for the presence of peroxides.^{[1][2]} This substance is also a suspected carcinogen and can cause serious eye irritation, skin irritation, and respiratory tract irritation.^{[1][2]}

Key Physical and Chemical Properties:

Property	Value
Flash Point	12 °C / 53.6 °F[1]
Boiling Point	101 °C / 213.8 °F @ 760 mmHg[1]
Autoignition Temperature	355 °C / 671 °F[1]
Flammability Limits (in air)	Lower: 2%, Upper: 22%[1]
Vapor Pressure	29 mmHg @ 20 °C[2]
Vapor Density	3.0 (Air = 1.0)[2]
Specific Gravity	1.034[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Nibroxane**. The following provides a detailed breakdown of required PPE.

2.1. Eye and Face Protection:

- Requirement: Wear chemical safety goggles and a face shield.
- Rationale: Protects against splashes and vapors that can cause severe eye irritation. Standard safety glasses are not sufficient.

2.2. Skin and Body Protection:

- Gloves:
 - Recommended Material: Viton® or Butyl rubber gloves are recommended for their high resistance to 1,4-Dioxane.
 - Inspection: Always inspect gloves for signs of degradation or punctures before use.
 - Glove Change Frequency: Establish a regular glove change schedule based on the specific tasks and potential for exposure.

- Protective Clothing:
 - Wear a flame-retardant lab coat.
 - For tasks with a high risk of splashing, an impervious apron or full-body suit is required.
 - Ensure all skin is covered.

2.3. Respiratory Protection:

- When to Use: A NIOSH-approved respirator is required when working outside of a certified chemical fume hood, when engineering controls are not sufficient to maintain exposure below acceptable limits, or during spill cleanup.
- Type of Respirator: A full-facepiece respirator with organic vapor cartridges is recommended. A self-contained breathing apparatus (SCBA) is necessary for emergency situations.^[1]

Operational Plan: Handling and Storage

3.1. Engineering Controls:

- All handling of **Nibroxane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][2]}
- All metal equipment used in handling must be grounded to prevent static discharge.^{[1][2]}

3.2. Safe Handling Practices:

- Do not handle until all safety precautions have been read and understood.^{[1][2]}
- Avoid breathing mists, vapors, or spray.^{[1][2]}
- Prevent contact with skin, eyes, and clothing.^{[1][2]}
- Use only non-sparking tools.^{[1][2]}
- Keep away from heat, sparks, open flames, and hot surfaces.^{[1][2]}

- Wash hands thoroughly after handling.[\[1\]](#)

3.3. Storage:

- Store in a cool, well-ventilated, flammables-designated area.
- Keep containers tightly closed and store locked up.[\[1\]](#)[\[2\]](#)
- Containers should be dated upon opening and periodically tested for peroxides.[\[1\]](#)[\[2\]](#)

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
- Do not dispose of down the drain or into the environment.[\[2\]](#)
- Contaminated PPE and cleaning materials must also be disposed of as hazardous waste.

Emergency Procedures

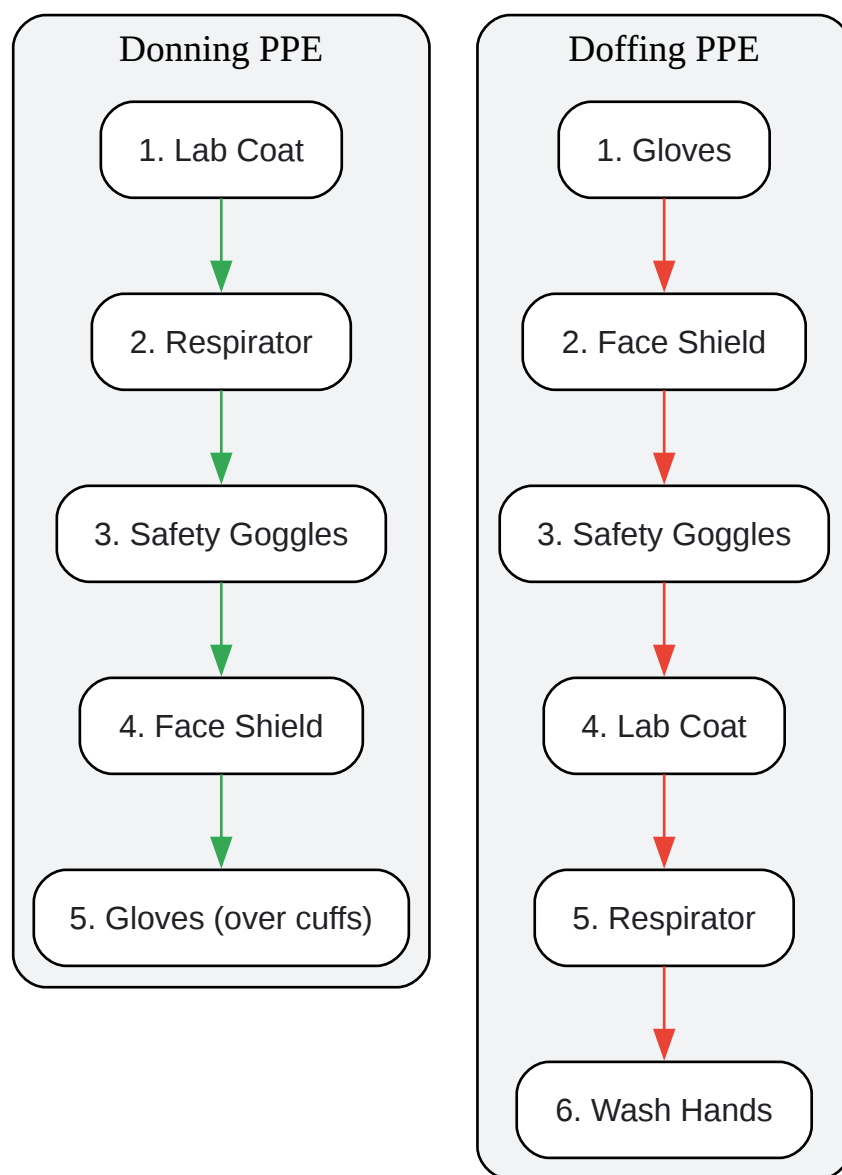
- Spill: In case of a spill, evacuate the area immediately. Remove all sources of ignition.[\[1\]](#)[\[2\]](#)
Use personal protective equipment, including respiratory protection.[\[1\]](#) Absorb the spill with an inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[\[2\]](#)
- Fire: Use carbon dioxide, dry chemical, or foam for extinction.[\[1\]](#)[\[2\]](#) Water may be ineffective but can be used to cool closed containers.[\[1\]](#)
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
 - Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)[\[2\]](#)
 - Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor immediately.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

[1]

PPE Workflow

The following diagram illustrates the correct sequence for donning and doffing Personal Protective Equipment to minimize the risk of contamination.



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PPE Donning and Doffing Workflow

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